

# An In-depth Technical Guide to Bromo-Fluoro Acetophenone Derivatives

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Compound of Interest

2'-Bromo-2-(4fluorophenyl)acetophenone

Cat. No.:

B1321744

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A Note on Chemical Nomenclature: The nomenclature "2'-Bromo-2-(4-

**fluorophenyl)acetophenone**" can be interpreted in several ways, leading to different chemical structures. This guide addresses the most common isomers based on available scientific literature and chemical supplier databases. For clarity, each compound is identified by its specific IUPAC name and CAS number.

This technical guide is intended for researchers, scientists, and professionals in drug development, providing comprehensive information on the properties, synthesis, and potential applications of key bromo-fluoro acetophenone isomers.

# 2-Bromo-1-(4-fluorophenyl)ethanone

This isomer, commonly known as 2-Bromo-4'-fluoroacetophenone, is a halogenated aromatic ketone. Its structure features a fluorine atom on the phenyl ring and a bromine atom on the alpha-carbon of the acetophenone core.

### **Chemical and Physical Properties**



Property	Value
CAS Number	403-29-2
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrFO
Molecular Weight	217.04 g/mol
IUPAC Name	2-bromo-1-(4- fluorophenyl)ethanone
Synonyms	ω-Bromo-4- fluoroacetophenone, 4- Fluorophenacyl bromide
Appearance	White crystalline solid
Melting Point	47-50 °C
Boiling Point	150 °C at 12 mmHg
Solubility	Soluble in methanol, sparingly soluble in water.

#### **Synthesis**

Experimental Protocol: Bromination of 4'-fluoroacetophenone

A common method for the synthesis of 2-Bromo-4'-fluoroacetophenone involves the electrophilic bromination of 4'-fluoroacetophenone.

- Reactants: 4'-fluoroacetophenone, Bromine (Br<sub>2</sub>), or a solid brominating agent like N-bromosuccinimide (NBS).
- Solvent: Typically a non-polar solvent such as methanol.
- Procedure: To a solution of 4'-fluoroacetophenone in methanol, the brominating agent is added portion-wise at a controlled temperature, often at room temperature or reflux. The reaction progress is monitored using Thin Layer Chromatography (TLC).

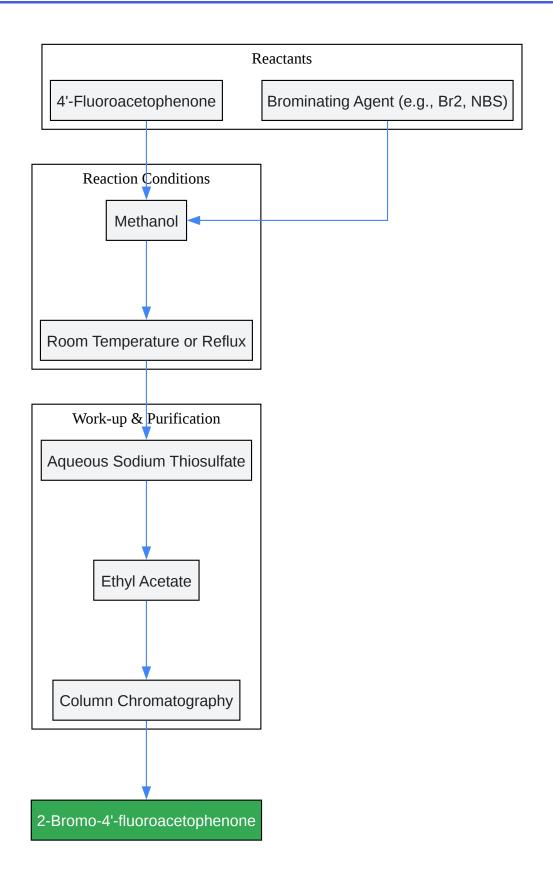






- Work-up: Upon completion, the reaction mixture is quenched with an aqueous solution of sodium thiosulfate to remove any unreacted bromine. The product is then extracted using an organic solvent like ethyl acetate.
- Purification: The combined organic layers are washed with water, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The resulting crude product can be further purified by column chromatography on silica gel.





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Caption: Synthesis workflow for 2-Bromo-4'-fluoroacetophenone.



#### **Biological and Research Applications**

2-Bromo-4'-fluoroacetophenone serves as a versatile building block in medicinal chemistry and organic synthesis. It is a key intermediate in the synthesis of various pharmaceutical compounds and is used in research to study enzyme inhibition and for the preparation of functional organic materials.

## 2-Bromo-1-(2-fluorophenyl)ethanone

Also known as 2-Bromo-2'-fluoroacetophenone, this isomer has

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